

A Comprehensive Technical Guide to the Safe Handling of Solid Potassium Carbonate-¹³C

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Compound of Interest

Compound Name: Potassium carbonate-¹³C

Cat. No.: B038563

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For researchers, scientists, and drug development professionals, the safe handling of isotopically labeled compounds is paramount to ensure both personal safety and experimental integrity. This in-depth guide provides critical safety and handling precautions for solid Potassium carbonate-¹³C. While the ¹³C isotope does not alter the chemical reactivity compared to its natural abundance counterpart, the compound's physical and chemical properties necessitate stringent handling protocols.

Hazard Identification and Classification

Potassium carbonate-¹³C is classified as an irritant.[1][2][3] Contact with skin, eyes, or the respiratory tract can cause irritation.[1][3][4][5] Ingestion of significant quantities may lead to more severe health effects, including gastrointestinal irritation and burns.[4]

GHS Hazard Statements:

- H315: Causes skin irritation.[1][3][5]
- H319: Causes serious eye irritation.[1][3][5]
- H335: May cause respiratory irritation.[1][3][5]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of Potassium carbonate-¹³C is essential for its safe handling and storage.

Property	Value
Appearance	White, solid (powder or granules)
Odor	Odorless
Melting Point	899 °C (1650 °F)[4]
pH	11-13 (138 g/L solution at 25 °C)[4]
Solubility	Very soluble in water (approx. 112 g/100g H ₂ O at 20°C)[6]
Stability	Stable under recommended storage conditions. [7] Moisture sensitive.[6]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is crucial to minimize exposure and maintain the integrity of the compound.

Engineering Controls

- Ventilation: Work in a well-ventilated area.[1][5][7][8][9] Use a fume hood or provide local exhaust ventilation where dust may be generated.[5][6][9]

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[4][5][6][7][8][9][10]
- Skin Protection: Wear impervious protective gloves (e.g., nitrile rubber), a lab coat, or coveralls to prevent skin contact.[4][5][6][7][8][10]
- Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved particulate respirator.[4][5][6][7][8]

Handling Procedures

- Avoid dust formation and accumulation.[1][2][7][8][9][11]

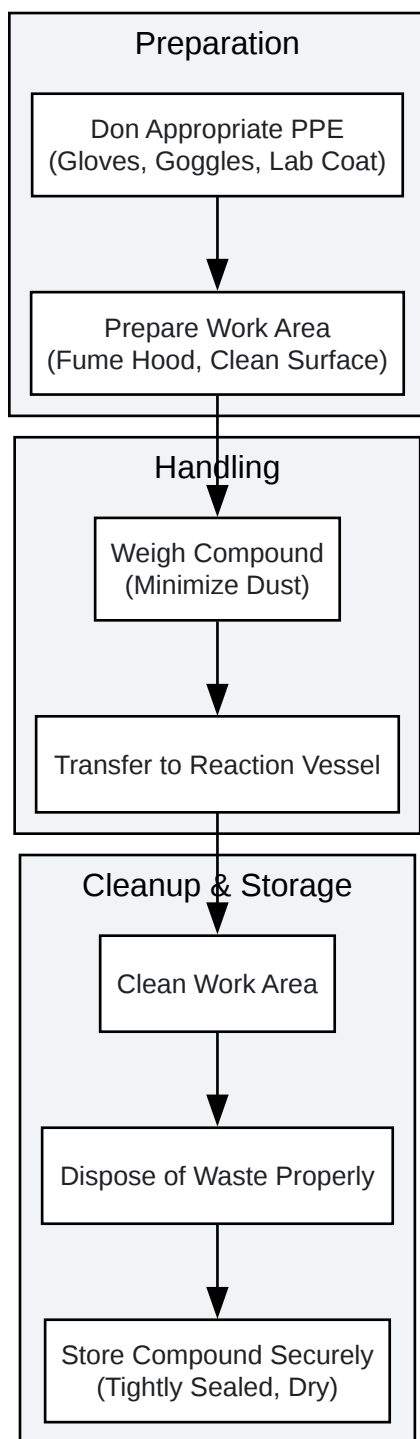
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[11\]](#)[\[12\]](#)
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[11\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[5\]](#)[\[10\]](#)[\[12\]](#)

Storage

- Store in a cool, dry, well-ventilated area.[\[1\]](#)[\[8\]](#)[\[10\]](#)
- Keep the container tightly closed to prevent moisture absorption.[\[1\]](#)[\[5\]](#)[\[10\]](#)
- Store away from incompatible materials such as acids.[\[5\]](#)[\[6\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates a standard workflow for safely handling solid Potassium carbonate-¹³C in a laboratory setting.



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A standard workflow for handling solid Potassium carbonate-¹³C.

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[4][7][8][10][11]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[4][8][10] Get medical attention if irritation develops.[4][7][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[4][8][10] Seek immediate medical attention.[4][8][10]
Ingestion	Do NOT induce vomiting. If the person is conscious, give large quantities of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][7][8][10][11]

Toxicological Information

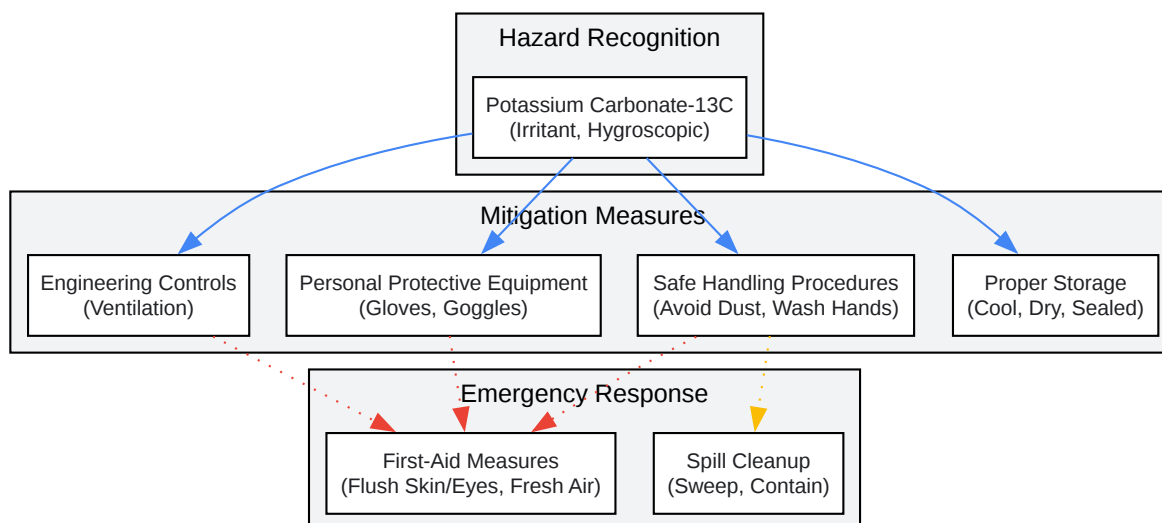
The primary toxicological concerns are related to its irritant properties.

Metric	Value	Species
Oral LD50	1870 mg/kg[9][11]	Rat
Dermal LD50	>2000 mg/kg[11]	Rabbit
Inhalation LC50	>4.96 mg/L (4.5 hours)[11]	Rat

Carcinogenicity: This product is not considered to be a carcinogen by IARC, ACGIH, NTP, or OSHA.[4][7]

Logical Relationship of Safety Precautions

The following diagram illustrates the logical flow of safety precautions, from hazard recognition to mitigation and emergency response.



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Logical flow of safety precautions for Potassium carbonate-¹³C.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[2][8][10] Contact a licensed professional waste disposal service to dispose of this material.[2] Do not allow the product to enter drains.[2][5][7][9]

By adhering to the guidelines outlined in this technical guide, researchers and scientists can significantly mitigate the risks associated with the handling of solid Potassium carbonate-¹³C, ensuring a safe and productive laboratory environment.

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